Cyclohexyl Formate (CAS 4351-54-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Cyclohexyl formate*
CAS No.:	*4351-54-6*
Cat. No.:	*B3266764*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclohexyl formate (C7H12O2) is a carboxylic ester recognized by its characteristic pleasant, fruity, cherry-like odor.[1][2][3] Primarily utilized as a synthetic flavoring and fragrance agent, it finds application in a variety of consumer products, including beverages, candy, ice cream, and baked goods.[1][3] While its principal role lies within the flavor and fragrance industry, its chemical structure as a simple ester of cyclohexanol and formic acid makes it a subject of interest in organic synthesis and as a potential, albeit minor, intermediate in the broader chemical and pharmaceutical industries.[4][5] This technical guide provides an in-depth summary of the available scientific data on **cyclohexyl formate**, with a focus on its chemical and physical properties, synthesis, analytical data, safety, and its limited role in a biological context.

Chemical and Physical Properties

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Cyclohexyl formate is a colorless liquid at room temperature.[2][6] It is characterized by its moderate stability and is typically stored in glass or tin containers.[1][3] The compound is insoluble in water but soluble in organic solvents such as acetic and formic acid.[2][7] A comprehensive summary of its physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Cyclohexyl Formate**

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Property	Value	Source(s)
Identifiers		
CAS Number	4351-54-6	[6]
EC Number	224-415-3	[2]
FEMA Number	2353	[7]
UNII	ESO2F2836U	[2]
Molecular Information		
Molecular Formula	C7H12O2	[6]
Molecular Weight	128.17 g/mol	[6]
IUPAC Name	cyclohexyl formate	[7]
InChIKey	VUXKVKAHWOVIDN-UHFFFAOYSA-N	[8]
SMILES	O=COC1CCCCC1	[9]
Physical Properties		
Appearance	Colorless clear liquid	[6]
Odor	Pleasant, cherry-like, fruity, ethereal	[1][3][10]
Boiling Point	162.0 to 163.0 °C at 760 mmHg	[6]
Melting Point	72.6 to 73.8 °C (Note: This value from some sources seems unusually high for a liquid at room temperature and may be inaccurate)	[1][11]
Density	1.052 to 1.060 g/cm³ at 25 °C	[6][7]
Refractive Index	1.439 to 1.445 at 20 °C	[6]
Flash Point	48.89 °C (120.00 °F) TCC	[6]

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Water Solubility	Insoluble	[2]
LogP (Octanol/Water Partition Coefficient)	1.80 - 2.10	[6]
Spectroscopic Data		
Kovats Retention Index (Standard non-polar)	951	[7]

Synthesis and Manufacturing

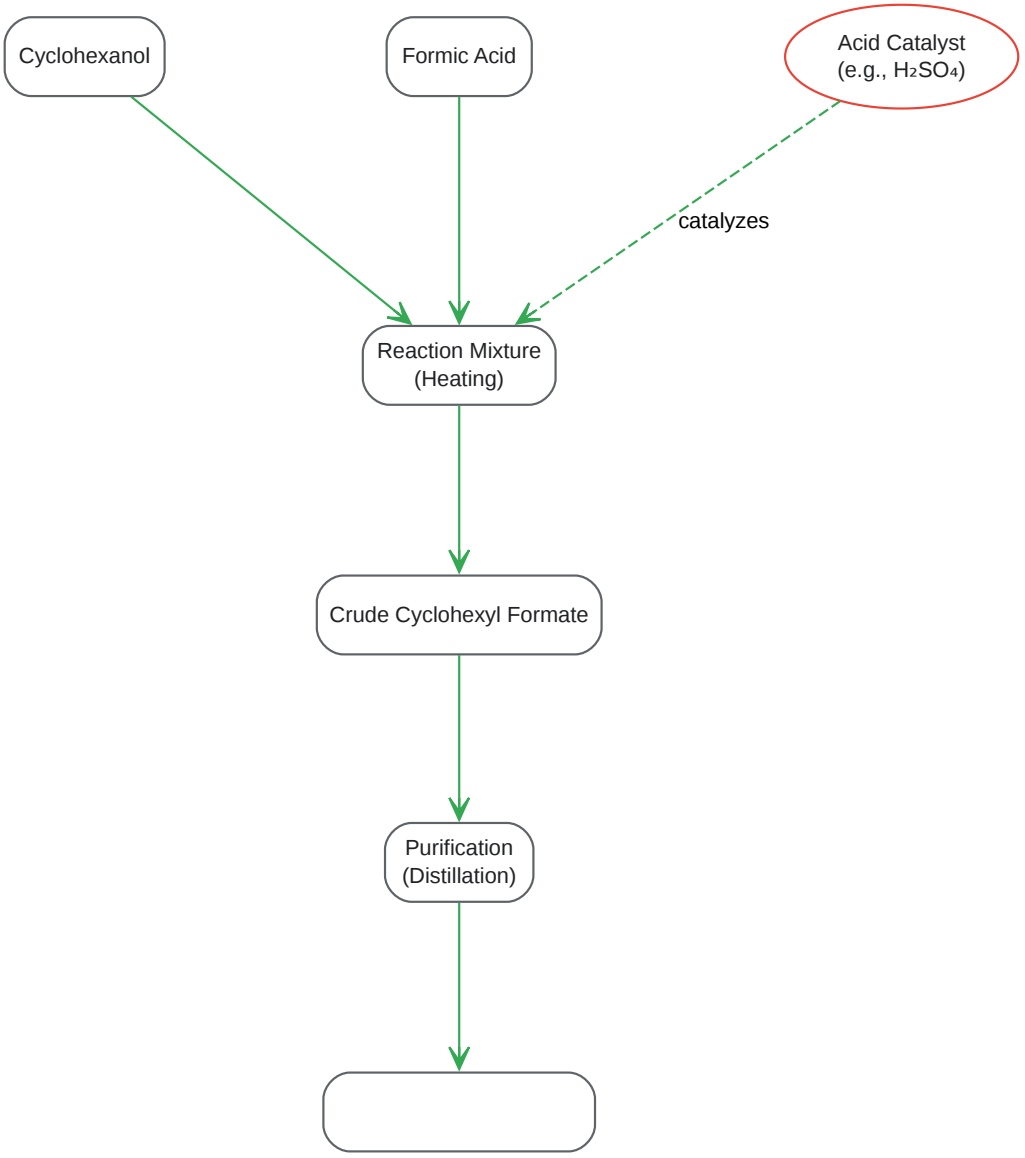
The synthesis of **cyclohexyl formate** is typically achieved through the Fischer esterification of cyclohexanol with formic acid, often in the presence of an acid catalyst like sulfuric acid.[3] An alternative route involves the reaction of cyclohexene with formic acid.[12] The manufacturing process for commercial use is indicated as an active Pre-Manufacture Notices (PMN) substance.[2]

Experimental Protocols

General Protocol for Synthesis via Fischer Esterification:

A common laboratory-scale synthesis involves the direct esterification of cyclohexanol with an excess of concentrated formic acid.[3] The reaction is typically catalyzed by a strong acid, such as sulfuric acid. The mixture is heated, and the resulting **cyclohexyl formate** is separated from the reaction mixture. Purification can be achieved by distillation. For a detailed experimental procedure, researchers are directed to the primary literature, such as the Canadian Journal of Chemistry (1987, 65, p. 2461) and the Journal of the American Chemical Society (1953, 75, p. 6212).[1]

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*Synthesis workflow for **cyclohexyl formate** via Fischer esterification.*

Analytical Data

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The characterization of **cyclohexyl formate** is well-documented through various analytical techniques.

- Mass Spectrometry (MS): GC-MS data is available, with prominent peaks typically observed at m/z values of 82.0, 67.0, 57.0, 54.0, and 41.0.[1] The NIST WebBook and other spectral databases provide reference mass spectra for this compound.[8]
- Infrared Spectroscopy (IR): IR spectra for **cyclohexyl formate** are available, showing characteristic peaks for the ester functional group.[7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While detailed NMR data is not readily available in all public databases, 13C NMR spectra are referenced and can be found in specialized databases.[1]

Applications

The primary application of **cyclohexyl formate** is as a flavoring and fragrance agent.[6][10] It is used to impart fruity and ethereal notes to a variety of products.[1] Its usage levels in fragrance concentrates are recommended up to 4.0%.[6] In food products such as beverages, candy, and ice cream, it is applied at concentrations of 3–11 ppm.[3]

Beyond its sensory properties, **cyclohexyl formate** is used in organic synthesis as a reagent or intermediate.[4] There are also general mentions of its application in the pharmaceutical industry, though this is likely in the context of a flavoring excipient rather than as an active pharmaceutical ingredient.[4][5]

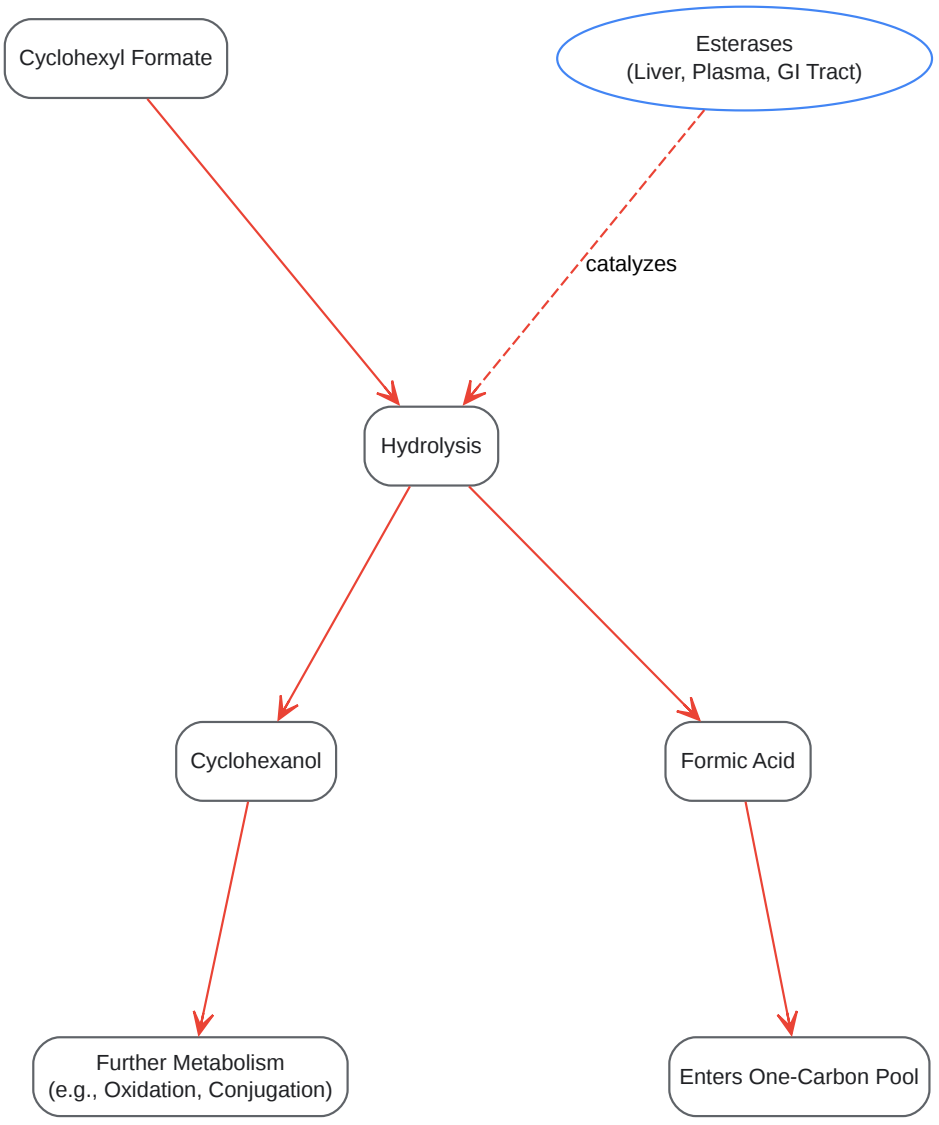
Biological Activity and Drug Development Relevance

Currently, there is a notable lack of publicly available data on any specific pharmacological activity or interaction of **cyclohexyl formate** with biological signaling pathways. Its relevance to drug development is primarily as a simple chemical building block or as a flavoring agent in final formulations.

Metabolism: As an ester, the expected primary metabolic pathway for **cyclohexyl formate** upon ingestion is hydrolysis by esterase enzymes, which are ubiquitous in the body, particularly

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in the liver, plasma, and gastrointestinal tract. This biotransformation would yield cyclohexanol and formic acid, which would then enter their respective metabolic pathways.



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*Plausible metabolic pathway of **cyclohexyl formate**.*

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Safety and Toxicology

Cyclohexyl formate is classified as a flammable liquid and vapor.[2] Safety protocols require keeping it away from heat, sparks, open flames, and other ignition sources.[13][14] Standard personal protective equipment, including protective gloves and eye/face protection, is recommended during handling.[13]

Toxicological Profile:

A comprehensive toxicological profile with quantitative data such as LD50 values is not readily available in the public domain.[7][13] However, the Joint FAO/WHO Expert Committee on Food Additives (JECFA) evaluated **cyclohexyl formate** in 2002 and concluded that there is "No safety concern at current levels of intake when used as a flavouring agent".[1] This assessment suggests a low order of toxicity at the concentrations used in food products. Some sources indicate it is irritating to the skin.[6]

Table 2: Safety and Hazard Information

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Hazard Information	Details	Source(s)
GHS Classification		
Flammable Liquids	Category 3 (Warning: Flammable liquid and vapor)	[2]
Hazard Statements	H226: Flammable liquid and vapor	[2]
Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking.	[13][14]
P233: Keep container tightly closed.	[13][14]	
P280: Wear protective gloves/protective clothing/eye protection/face protection.	[13]	
P403+P235: Store in a well-ventilated place. Keep cool.	[13]	
Toxicity Summary		
JECFA Evaluation (2002)	No safety concern at current levels of intake when used as a flavouring agent.	[1]
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	[7][13]
Skin Corrosion/Irritation	Irritating to skin	[6]

Conclusion

Cyclohexyl formate (CAS 4351-54-6) is a well-characterized chemical primarily used for its organoleptic properties as a flavoring and fragrance agent. Its chemical and physical properties are thoroughly documented. While standard synthesis methods are established, detailed, step-by-step experimental protocols are best sourced from the referenced primary chemical

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literature. For researchers, scientists, and drug development professionals, the key takeaway is the current lack of evidence for any specific pharmacological activity or direct application in drug development beyond its role as a potential intermediate or formulation excipient. Its toxicological profile is considered safe at low consumption levels, though quantitative data is sparse. Future research could focus on detailed toxicological and metabolic studies to fill the existing data gaps.

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